

Terbium(III) nitrate hexahydrate molecular formula and molecular weight.

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Compound of Interest

Compound Name: *Terbium(III) nitrate hexahydrate*

Cat. No.: *B086333*

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Terbium(III) Nitrate Hexahydrate: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the molecular formula and molecular weight of **Terbium(III) nitrate hexahydrate**, a compound of significant interest in various scientific and biomedical research fields.

Core Molecular Data

The fundamental properties of **Terbium(III) nitrate hexahydrate** are summarized in the table below.

Parameter	Value
Molecular Formula	$\text{Tb}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$ [1] [2] [3] [4]
Molecular Weight	453.03 g/mol [1] [2]

Determination of Molecular Weight: A Methodological Breakdown

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The calculation for **Terbium(III) nitrate hexahydrate** is detailed below, based on the established atomic weights of Terbium (Tb), Nitrogen (N), Oxygen (O), and Hydrogen (H).

Experimental Protocol for Atomic Weight Determination

The atomic weights used in this calculation are the standard atomic weights as provided by the International Union of Pure and Applied Chemistry (IUPAC). These values are determined through a rigorous evaluation of experimental data from multiple sources. The primary experimental techniques for determining atomic weights and isotopic compositions include:

- **Mass Spectrometry:** This is the cornerstone of modern atomic weight determination. It involves ionizing atoms of an element and then separating the ions based on their mass-to-charge ratio. The relative abundance of each isotope can be precisely measured, allowing for the calculation of a weighted average atomic mass.
- **Absolute Methods:** These are highly accurate methods that relate the mass of an isotope to the kilogram standard. One such method is the Avogadro project, which involves counting the atoms in a highly pure silicon sphere.

The standard atomic weights are not static values and are periodically re-evaluated by the IUPAC Commission on Isotopic Abundances and Atomic Weights as new and more precise experimental data become available.

Calculation of Molecular Weight

The molecular weight of **Terbium(III) nitrate hexahydrate** ($\text{Tb}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$) is calculated as follows:

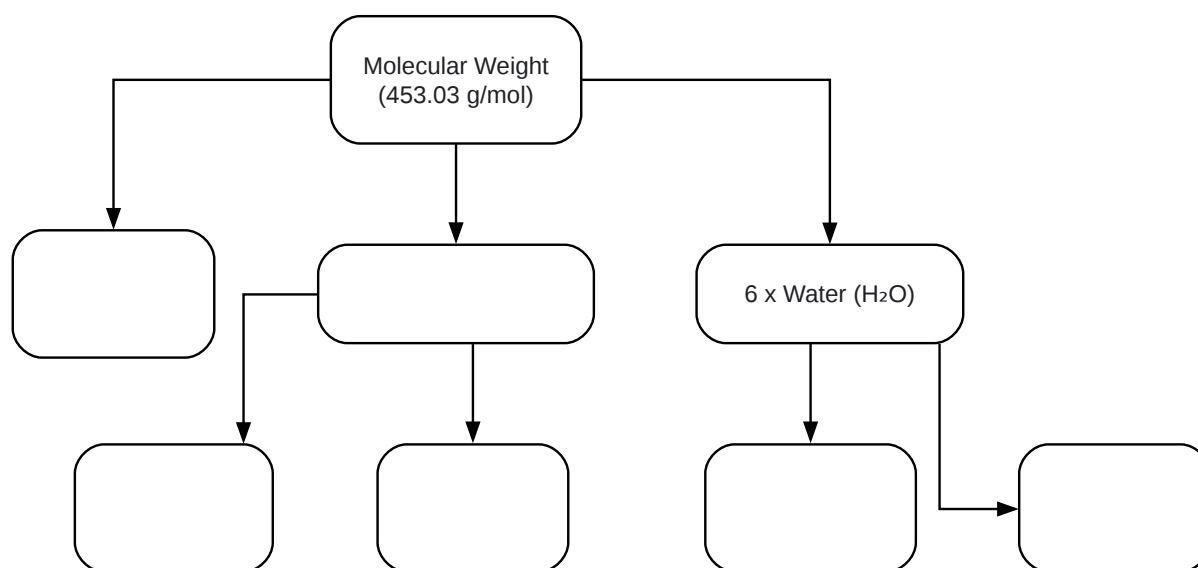
- Terbium (Tb): $1 \times 158.925 \text{ u} = 158.925 \text{ u}$ [\[5\]](#)[\[6\]](#)[\[7\]](#)
- Nitrogen (N): $3 \times 14.007 \text{ u} = 42.021 \text{ u}$
- Oxygen (O): $(3 \times 3) + (6 \times 1) = 15 \text{ atoms} \times 15.999 \text{ u} = 239.985 \text{ u}$ [\[8\]](#)[\[9\]](#)
- Hydrogen (H): $6 \times 2 = 12 \text{ atoms} \times 1.008 \text{ u} = 12.096 \text{ u}$ [\[10\]](#)

Total Molecular Weight = $158.925 + 42.021 + 239.985 + 12.096 = 453.027 \text{ u}$

This calculated value is in excellent agreement with the cited molecular weight of 453.03 g/mol [\[1\]](#)[\[2\]](#)

Visualizing the Molecular Composition

The following diagram illustrates the hierarchical relationship of the constituent elements in determining the final molecular weight of **Terbium(III) nitrate hexahydrate**.



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Caption: Hierarchical breakdown of the molecular weight of **Terbium(III) nitrate hexahydrate**.

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